

# Technical Support Center: 4-Amino-2-isopropyl-5-methylphenol hydrochloride

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## Compound of Interest

Compound Name: 4-Amino-2-isopropyl-5-methylphenol

Cat. No.: B072589

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, storage, and potential applications of **4-Amino-2-isopropyl-5-methylphenol** hydrochloride. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experiments.

## Frequently Asked Questions (FAQs)

1. What is **4-Amino-2-isopropyl-5-methylphenol** hydrochloride?

**4-Amino-2-isopropyl-5-methylphenol** hydrochloride is a chemical compound with the molecular formula  $C_{10}H_{16}ClNO$ . It belongs to the class of aminophenols, which are organic compounds containing both amino and hydroxyl functional groups attached to a benzene ring. These compounds are of interest in drug discovery and organic synthesis due to their versatile reactivity and potential biological activities.

2. What are the general safety precautions for handling this compound?

This compound is classified as harmful if swallowed and causes severe skin burns and eye damage. It is also toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, it is crucial to handle it with appropriate personal protective equipment (PPE) in a well-ventilated area.

3. What personal protective equipment (PPE) should I use?

To ensure safety, the following PPE is recommended:

- **Eye/Face Protection:** Safety glasses with side-shields or goggles. A face shield may be necessary for larger quantities or when there is a risk of splashing.
- **Skin Protection:** Chemical-resistant gloves (e.g., neoprene), a lab coat, and protective boots.
- **Respiratory Protection:** A dust respirator is required when handling the solid form to prevent inhalation of dust particles.

#### 4. How should I store **4-Amino-2-isopropyl-5-methylphenol** hydrochloride?

The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[2]</sup> It should be kept away from incompatible materials such as strong oxidizing agents and acids.<sup>[3]</sup> For long-term storage, some suppliers recommend refrigeration (2-8°C), while others state room temperature is adequate. It is best to consult the supplier's specific recommendations.

#### 5. How should I dispose of this compound and its waste?

Disposal of **4-Amino-2-isopropyl-5-methylphenol** hydrochloride and its containers must be done in accordance with local, state, and federal regulations. It should be disposed of as hazardous waste. Contact a licensed professional waste disposal service.<sup>[4]</sup>

## Troubleshooting Guides

### Handling and Storage Issues

This section addresses common problems that may arise during the handling and storage of **4-Amino-2-isopropyl-5-methylphenol** hydrochloride.

**Problem:** The compound has changed color.

- **Possible Cause:** Exposure to air, light, or contaminants can cause degradation or oxidation of the compound. Phenolic compounds are particularly susceptible to oxidation, which can lead to a change in color.
- **Solution:**

- Always store the compound in a tightly sealed, opaque container to protect it from light and air.
- If the compound is stored under an inert atmosphere (e.g., argon or nitrogen), ensure the seal of the container is intact.
- If you suspect contamination, it is best to use a fresh batch of the compound for your experiments to ensure the integrity of your results.

Problem: The compound does not dissolve as expected.

- Possible Cause: The solubility of **4-Amino-2-isopropyl-5-methylphenol** hydrochloride can be affected by the solvent, temperature, and pH.
- Solution:
  - Solvent Selection: While specific solubility data is not readily available, aminophenol hydrochlorides are generally more soluble in polar solvents. Experiment with small quantities in solvents such as water, ethanol, or DMSO.
  - Temperature: Gently warming the solution may aid in dissolution. However, be cautious as excessive heat can cause degradation.
  - pH Adjustment: The hydrochloride salt is acidic. Adjusting the pH of the solution may alter its solubility.

Problem: Inconsistent experimental results.

- Possible Cause: Inconsistent results can stem from improper handling, storage, or the use of a degraded compound.
- Solution:
  - Standardize Procedures: Ensure that all handling and weighing of the compound are done in a consistent and controlled environment (e.g., a glove box for air-sensitive applications).
  - Fresh Solutions: Prepare fresh solutions for each experiment, as the stability of the compound in solution is not well-documented.

- Purity Check: If you suspect the purity of your compound, consider having it analyzed (e.g., by HPLC or NMR) to confirm its identity and purity.

## Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> ClNO
Molecular Weight	200.69 g/mol
Appearance	Cream to pink or yellow to brown crystals or powder
Purity (Assay)	≥96.0 to ≤104.0% (Titration ex Chloride)

Table 2: Recommended Storage Conditions

Condition	Recommendation
Temperature	Store in a cool place. Some sources recommend refrigeration (2-8°C).
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen) if possible.
Container	Tightly sealed, opaque container.
Incompatible Materials	Strong oxidizing agents, acids.

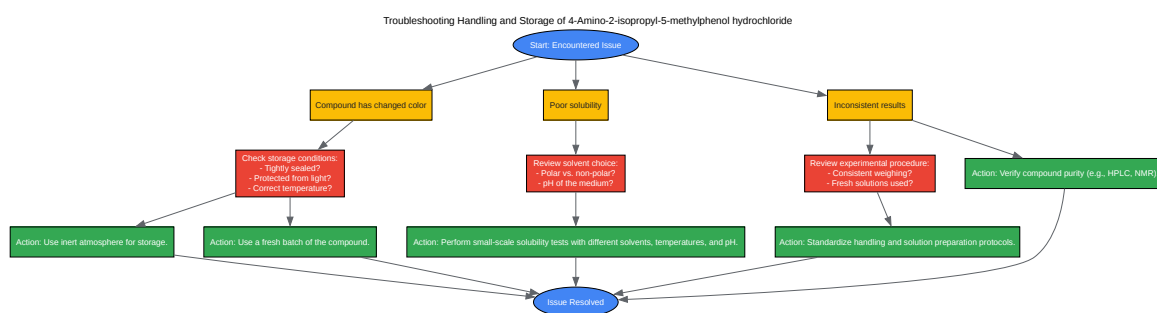
## Experimental Protocols & Methodologies

While specific, published experimental protocols for **4-Amino-2-isopropyl-5-methylphenol** hydrochloride are not readily available, research on related aminophenol derivatives suggests potential areas of application. Aminophenol scaffolds are utilized in the synthesis of various biologically active molecules.

General Approach for Investigating Biological Activity:

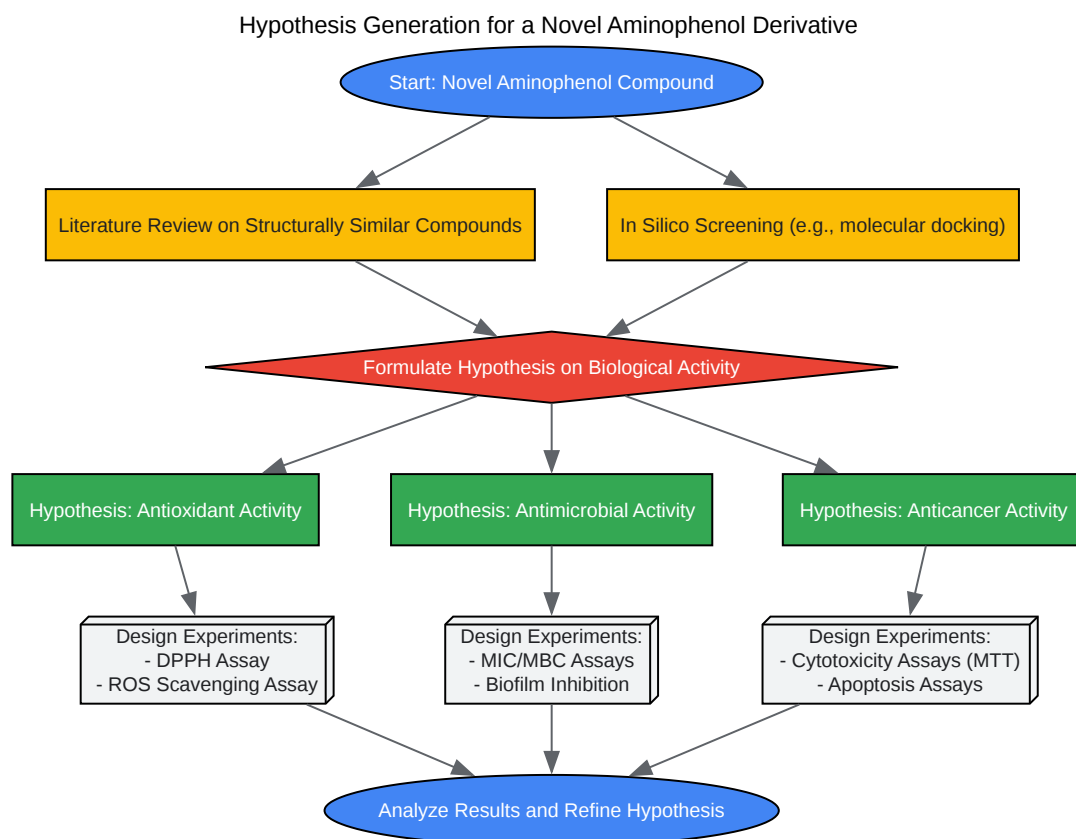
- Solubilization: Determine the optimal solvent for your experimental system (e.g., DMSO for cell-based assays, followed by dilution in media).
- Preliminary Screening: Screen the compound for various biological activities based on the known properties of similar aminophenol derivatives, such as:
  - Antioxidant activity (e.g., DPPH assay).
  - Antimicrobial activity (e.g., MIC assay against a panel of bacteria and fungi).
  - Cytotoxicity (e.g., MTT assay against various cancer cell lines).
- Mechanism of Action Studies: If a significant biological activity is observed, further studies can be conducted to elucidate the mechanism of action. For example, if the compound shows anticancer activity, downstream signaling pathways could be investigated using techniques like Western blotting or reporter assays.

## Visualizations



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Caption: Troubleshooting workflow for common issues.



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Caption: General workflow for investigating biological activity.

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## References

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